

Ethyl 4,4,4-trifluorobutyrate boiling point and density

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ethyl 4,4,4-trifluorobutyrate*

Cat. No.: B1300039

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An In-depth Technical Guide on the Physical Properties of **Ethyl 4,4,4-trifluorobutyrate**

This guide provides a comprehensive overview of the boiling point and density of **Ethyl 4,4,4-trifluorobutyrate**, targeting researchers, scientists, and professionals in drug development. It includes key physical data, detailed experimental protocols for property determination, and illustrative workflows.

Physicochemical Data of Ethyl 4,4,4-trifluorobutyrate

Ethyl 4,4,4-trifluorobutyrate is a colorless to almost colorless clear liquid.^[1] Key quantitative physical properties are summarized in the table below.

Property	Value	Temperature
Boiling Point	127 °C	Not specified
Density	1.16 g/mL	25 °C ^[2]

Experimental Protocols

The following sections detail the methodologies for the experimental determination of the boiling point and density of a liquid substance like **Ethyl 4,4,4-trifluorobutyrate**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.[\[3\]](#) For a pure substance, the boiling point is a characteristic physical property. Several methods can be employed for its determination.

Capillary Method (Siwoloboff Method):

This micro method is suitable for small sample volumes.

- Apparatus: A Thiele tube or a beaker with heating oil (paraffin oil or silicone oil), a thermometer, a small test tube (fusion tube), and a capillary tube sealed at one end.
- Procedure:
 - A small amount (a few milliliters) of the liquid is placed in the small test tube.
 - A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
 - The test tube assembly is attached to a thermometer, ensuring the bulb of the thermometer is level with the sample.
 - The entire setup is immersed in a heating bath (Thiele tube or oil bath).
[\[4\]](#)
 - As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
 - Heating is stopped, and the bath is allowed to cool slowly.
 - The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

Distillation Method:

This method is suitable for larger volumes and also serves to purify the liquid.[\[5\]](#)

- Apparatus: A distillation flask, a condenser, a receiving flask, a thermometer, and a heating mantle.
- Procedure:
 - A sample of the liquid (at least 5 mL) is placed in the distillation flask along with boiling chips to ensure smooth boiling.[3]
 - The apparatus is assembled for simple distillation, with the thermometer bulb positioned just below the side arm leading to the condenser.
 - The liquid is heated to a gentle boil.
 - The temperature is recorded when the vapor condensation ring is stable and there is a steady collection of distillate. This constant temperature is the boiling point.[6]

Determination of Density

Density is the mass of a substance per unit volume ($\rho = m/V$).[7] It is an intensive property that can be used to characterize a substance.

Using a Graduated Cylinder and Balance:

This is a straightforward method for determining density.

- Apparatus: A digital balance and a graduated cylinder.
- Procedure:
 - An empty, dry graduated cylinder is weighed on the digital balance, and its mass is recorded.[7]
 - A specific volume of the liquid (e.g., 10 mL or 20 mL) is carefully measured into the graduated cylinder. The volume should be read from the bottom of the meniscus at eye level to avoid parallax error.[7][8]
 - The graduated cylinder containing the liquid is reweighed, and the new mass is recorded.

- The mass of the liquid is calculated by subtracting the mass of the empty cylinder from the mass of the cylinder with the liquid.
- The density is calculated by dividing the mass of the liquid by the measured volume.[\[7\]](#)
For better accuracy, the measurements should be repeated and an average value calculated.[\[7\]](#)

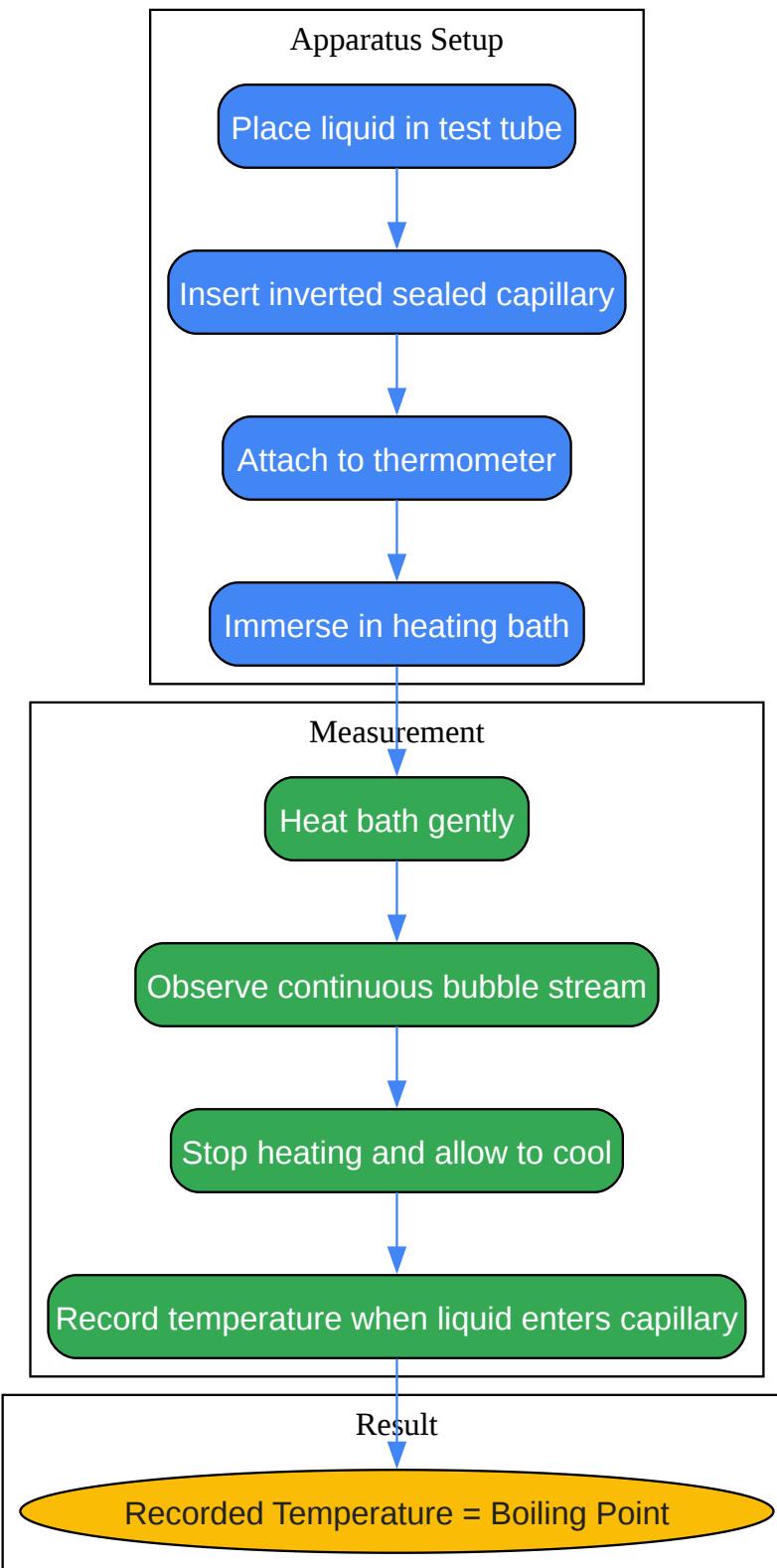
Using a Pycnometer (Density Bottle):

This method provides more accurate results.

- Apparatus: A pycnometer (a small glass flask with a fitted ground glass stopper with a capillary tube) and a digital balance.
- Procedure:
 - The clean, dry pycnometer is weighed accurately.
 - The pycnometer is filled with the liquid, and the stopper is carefully inserted, ensuring any excess liquid escapes through the capillary. The outside of the pycnometer is wiped dry.
 - The filled pycnometer is weighed.
 - The pycnometer is emptied, cleaned, and filled with a reference substance of known density (e.g., distilled water) at the same temperature.
 - The pycnometer filled with the reference substance is weighed.
 - The mass of the sample liquid and the reference substance are calculated. The volume of the pycnometer is determined from the mass and known density of the reference substance.
 - The density of the sample liquid is then calculated by dividing its mass by the determined volume of the pycnometer.

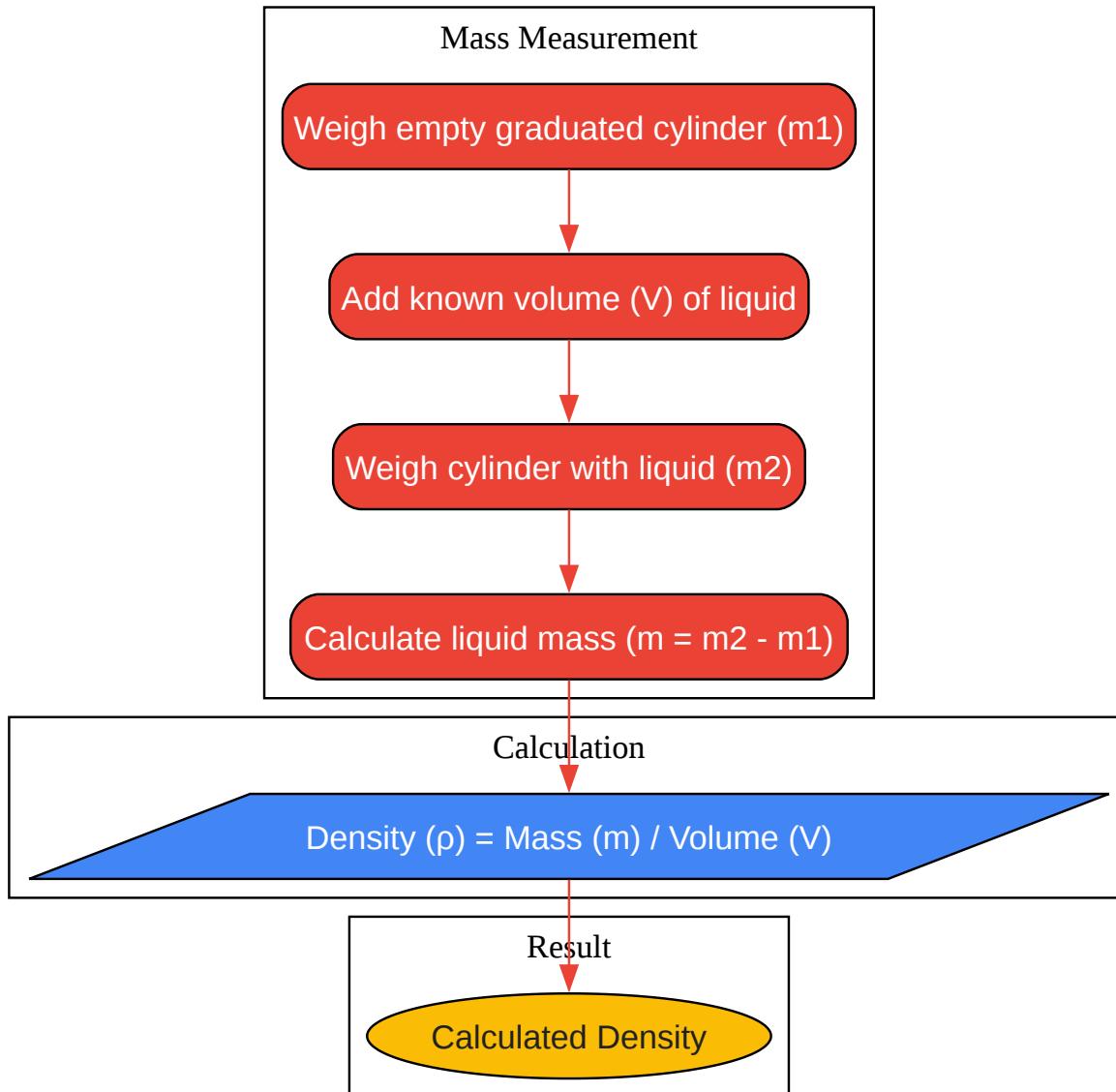
Visualized Workflows

The following diagrams illustrate the experimental workflows for determining the boiling point and density.



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Caption: Workflow for Boiling Point Determination using the Capillary Method.

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- To cite this document: BenchChem. [Ethyl 4,4,4-trifluorobutyrate boiling point and density]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1300039#ethyl-4-4-4-trifluorobutyrate-boiling-point-and-density\]](https://www.benchchem.com/product/b1300039#ethyl-4-4-4-trifluorobutyrate-boiling-point-and-density)

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